

Technical Guide: Solubility Profiling of Piperidin-3-ylmethanol Hydrochloride[1]

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Compound of Interest

Compound Name: *Piperidin-3-ylmethanol hydrochloride*

CAS No.: 400771-49-5

Cat. No.: B1370018

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Executive Summary & Compound Identity

Piperidin-3-ylmethanol hydrochloride (CAS: 1125551-75-8 for (S)-isomer; Racemic HCl often custom synthesized) is a polar, heterocyclic building block essential in medicinal chemistry.[1][2] It serves as a core scaffold for various bioactive molecules, including kinase inhibitors and GPCR ligands.

Understanding its solubility landscape is critical for:

- **Reaction Optimization:** Selecting compatible solvent systems for nucleophilic substitutions or oxidations.
- **Purification:** Designing efficient recrystallization protocols to remove non-polar impurities.
- **Handling:** Preventing hygroscopic degradation during storage.

Physicochemical Identity

Property	Detail
IUPAC Name	Piperidin-3-ylmethanol hydrochloride
Free Base CAS	4606-65-9
(S)-HCl CAS	1125551-75-8
Formula	C ₆ H ₁₃ NO ^{[1][2][3][4][5][6][7][8][9]} · HCl
MW	151.63 g/mol
Physical Form	White to off-white crystalline solid
Polarity	High (Ionic salt with H-bond donor/acceptor sites)

Physicochemical Basis of Solubility

The solubility behavior of Piperidin-3-ylmethanol HCl is governed by the interplay between its ionic lattice energy and the solvation capability of the solvent.^[1]

- **Ionic Nature:** As a hydrochloride salt, the protonated piperidine nitrogen (pKa ~11) creates a strong ionic dipole. This necessitates high-dielectric solvents (Water, DMSO) to overcome lattice energy.
- **Hydrogen Bonding:** The primary hydroxyl group (-CH₂OH) and the ammonium proton (-NH₂⁺) act as potent Hydrogen Bond Donors (HBD).
- **Lipophilicity:** The saturated piperidine ring provides a small hydrophobic region, but it is overwhelmed by the polar salt character, rendering the molecule insoluble in non-polar hydrocarbons.

Dissolution Mechanism

The dissolution process involves the disruption of the crystal lattice by solvent molecules that form a solvation shell around the chloride anion (

) and the piperidinium cation (

).

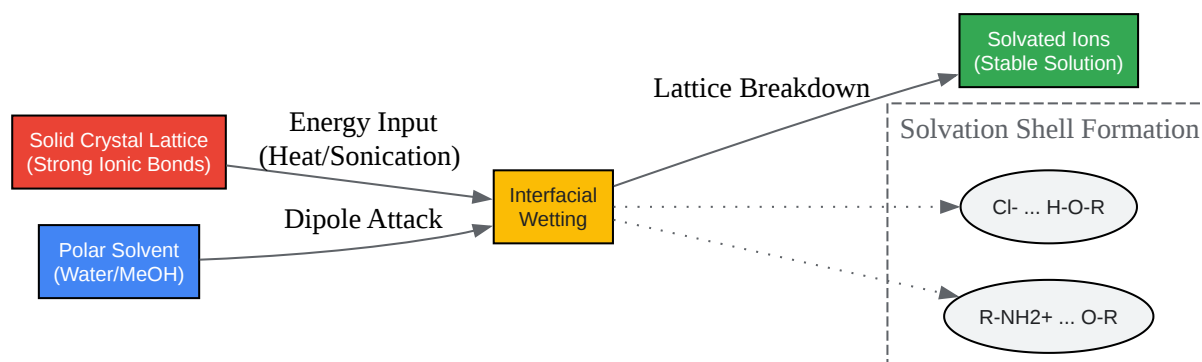
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Figure 1: Mechanism of ionic salt dissolution in polar protic solvents.

Solubility Profile Data

The following data categorizes solvent compatibility based on experimental observations and general amine hydrochloride properties.

Solvent Class	Solvent	Solubility Rating	Application
Protic Polar	Water	High (>100 mg/mL)	Aqueous workup, biological assays. [1]
Methanol	High (>50 mg/mL)	Primary solvent for reactions/transfers. [1]	Stock solutions for screening. [1]
Ethanol	Moderate	Ideal for recrystallization (cooling). [1]	
Isopropanol	Low-Moderate	Anti-solvent for crystallization. [1]	
Aprotic Polar	DMSO	High	
DMF	High	Synthesis medium (S _N Ar, coupling). [1]	Insoluble unless mixed with MeOH (e.g., 10% MeOH/DCM). [1]
Chlorinated	DCM	Low (<1 mg/mL)	
Chloroform	Very Low	Poor solvent for the salt form. [1]	
Non-Polar	Diethyl Ether	Insoluble	Precipitant (Anti-solvent). [1]
Hexanes	Insoluble	Washing to remove non-polar impurities. [1]	Slurry washing. [1]
Ethyl Acetate	Very Low		

“

Critical Insight: While the free base (CAS 4606-65-9) is soluble in DCM and Ethyl Acetate, the HCl salt is not.^[1] To extract the compound into an organic layer (DCM/EtOAc), you must first neutralize the salt with a base (e.g., NaHCO_3 , NaOH) to generate the free amine.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

This protocol provides a definitive "Soluble/Insoluble" boundary for process development.

Materials:

- Piperidin-3-ylmethanol HCl (dried).^[1]^[2]
- Target Solvent (HPLC Grade).
- 0.45 μm Syringe Filter (PTFE or Nylon).
- Scintillation Vials (20 mL).

Workflow:

- Weighing: Tare a vial and add 50 mg of the compound.
- Addition: Add solvent in 100 μL increments.
- Agitation: Vortex for 30 seconds and sonicate for 1 minute after each addition.
- Observation: Check for clarity.
 - If clear < 1 mL: Solubility > 50 mg/mL.
 - If turbid @ 1 mL: Solubility < 50 mg/mL.

- Saturation (Optional): If high accuracy is needed, add excess solid, stir for 24h at 25°C, filter, evaporate a known volume of filtrate, and weigh the residue.

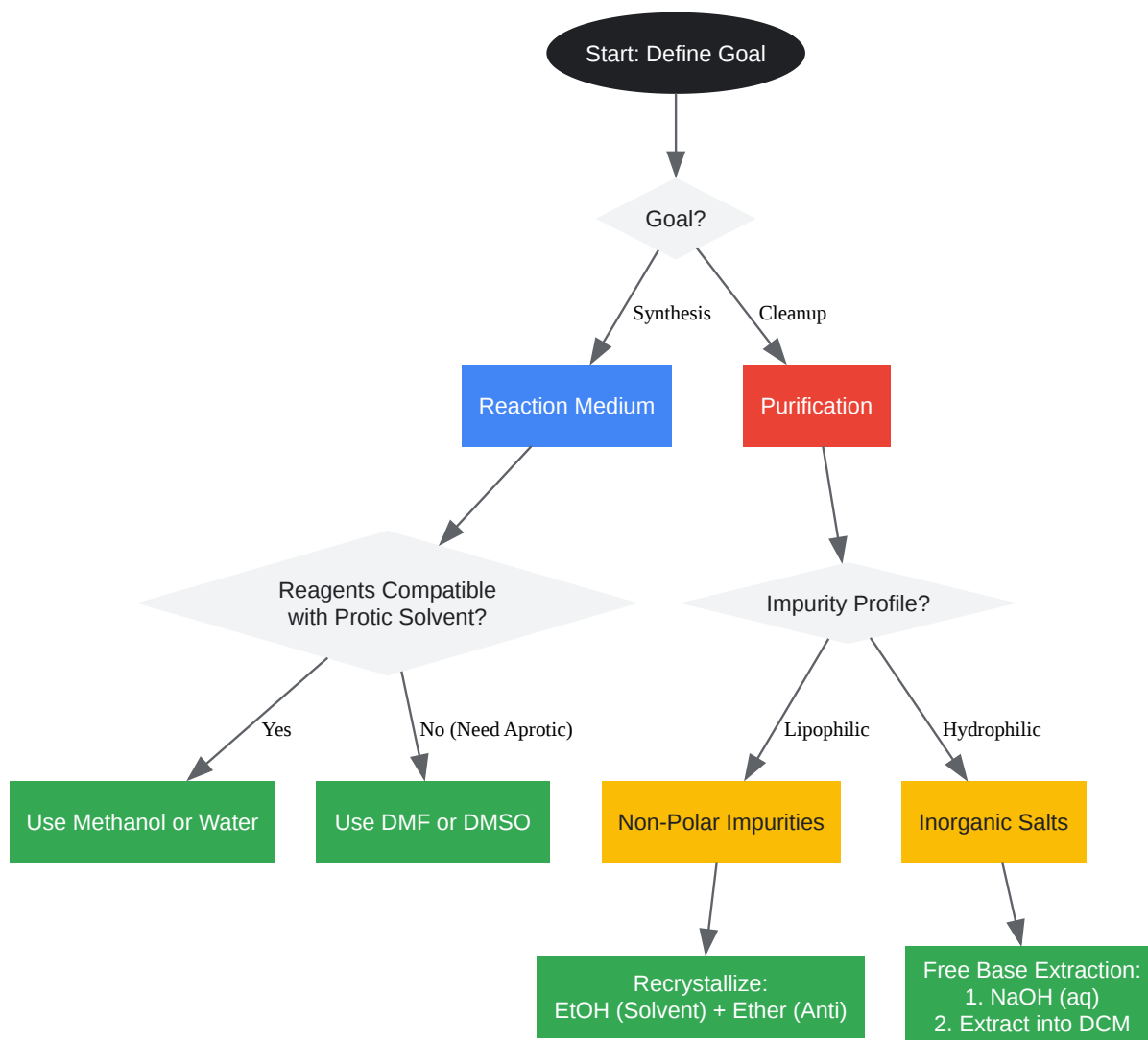
Protocol B: Purification via Recrystallization

The most effective method to purify this salt is Ethanol/Ether precipitation.

- Dissolution: Dissolve crude Piperidin-3-ylmethanol HCl in the minimum amount of hot Ethanol (Abs.) or Methanol (~60°C).
- Filtration: Filter hot (if insoluble particulates exist) through a glass frit.
- Nucleation: Allow the solution to cool to Room Temperature (RT).
- Anti-Solvent: Slowly add Diethyl Ether or MTBE dropwise until a persistent turbidity appears.
- Crystallization: Cool to 0-4°C overnight.
- Collection: Filter the white crystals and wash with cold Ether. Dry under vacuum over P₂O₅.

Solubility Screening Workflow

Use this logical flow to determine the optimal solvent for your specific application (Reaction vs. Purification).



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Figure 2: Decision tree for solvent selection based on process goals.

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mechanisms).

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